

# Citronitrile: A Comprehensive Safety Guide for Researchers

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## Compound of Interest

Compound Name: Citronitrile

Cat. No.: B7821296

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An In-depth Technical Reference for Laboratory and Drug Development Professionals

**Citronitrile**, a synthetic fragrance ingredient with a fresh, citrusy aroma, is also a valuable building block in organic synthesis. For researchers, scientists, and professionals in drug development, a thorough understanding of its safety profile is paramount for ensuring safe handling and experimental design. This technical guide provides a consolidated overview of the safety data for **citronitrile**, including its physical and chemical properties, toxicological profile, and recommended safety procedures.

## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key properties of **citronitrile**.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>13</sub> N	[1]
Molecular Weight	171.24 g/mol	[1]
Appearance	Clear, Colorless to Pale Yellow Liquid	[1]
Boiling Point	309.00 to 311.00 °C @ 760.00 mm Hg (est)	[2][3]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup	[4]
Specific Gravity	0.96800 @ 25.00 °C	[2][3]
Vapor Pressure	0.0006 mm Hg at 25 °C	[4]
Vapor Density	5.9	[4]
Solubility	Soluble in alcohol. Insoluble in water.	[2]
Auto-ignition Temperature	309 - 310 °C (588.2 - 590 °F)	[4]

## Toxicological Data

The toxicological profile of **citronitrile** is crucial for assessing its potential health hazards. The available data from acute toxicity studies are presented below.

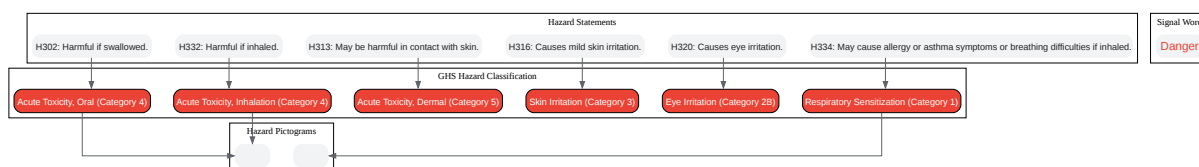
Test	Species	Route	Value	Method	Reference
LD50	Rat	Oral	531.91 mg/kg	OECD Test Guideline 401	[4]
LD50	Rabbit	Dermal	> 2000 mg/kg	OECD Test Guideline 402	[4]

Summary of Toxicological Effects:

- Acute Toxicity: Harmful if swallowed or inhaled.[4] May be harmful in contact with skin.[4]
- Skin Corrosion/Irritation: Causes mild skin irritation.[4]
- Serious Eye Damage/Irritation: Causes mild eye irritation.[4]
- Respiratory or Skin Sensitization: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[4]

## Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information. The GHS classification for **citronitrile** is as follows:



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Caption: GHS Hazard Classification for **Citronitrile**.

## Experimental Protocols

The toxicological data presented in this guide are based on standardized OECD Test Guidelines. These guidelines provide a framework for the consistent and reliable assessment of chemical hazards.

- **OECD Test Guideline 401 (Acute Oral Toxicity):** This guideline details the procedure for assessing the acute toxic effects of a substance when administered orally to rats. The study involves a single high dose of the substance, and the animals are observed for a set period for signs of toxicity and mortality to determine the LD50 value.
- **OECD Test Guideline 402 (Acute Dermal Toxicity):** This guideline outlines the methodology for evaluating the acute toxicity of a substance applied to the skin of rabbits. A single dose is applied to a shaved area of the skin, and the animals are observed for signs of toxicity and mortality to determine the LD50 value.

For detailed experimental protocols, researchers should refer to the official OECD guidelines.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure a safe laboratory environment.

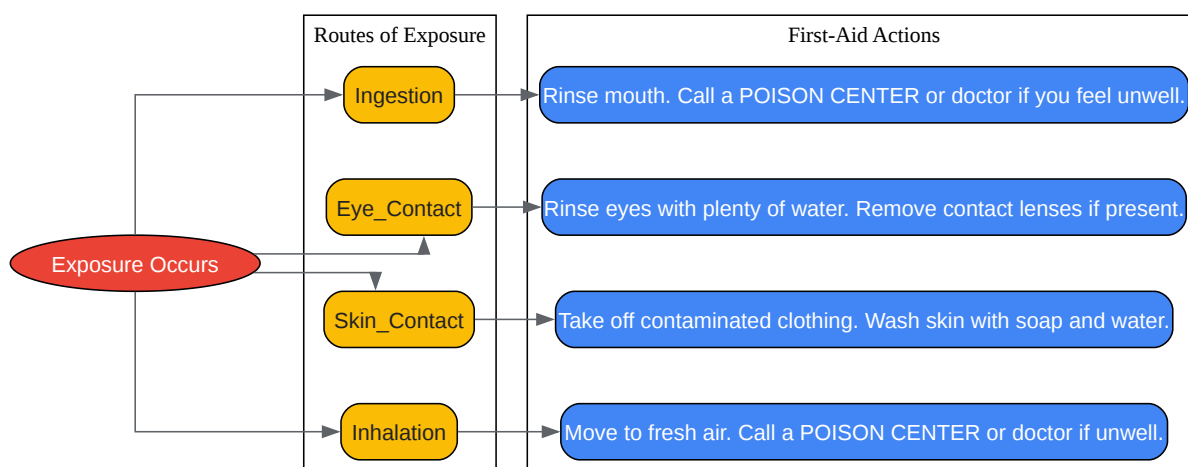


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Caption: Safe Handling and Storage Procedures for **Citronitrile**.

## First-Aid Measures

In the event of accidental exposure, prompt and appropriate first-aid is crucial.



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Caption: First-Aid Measures for **Citronitrile** Exposure.

## Fire-Fighting Measures

**Citronitrile** has a flash point above 93.3°C, but appropriate fire-fighting measures should be understood.

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards Arising from the Chemical: No specific hazards have been identified.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus and full protective clothing.

## Spillage and Disposal

In case of a spill, appropriate containment and disposal procedures should be followed.

- Personal Precautions: Ensure adequate ventilation.[5] Avoid breathing vapors, mist, or gas.  
[5] Wear appropriate personal protective equipment.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5] Do not let the product enter drains.[5]
- Methods for Cleaning Up: Absorb with liquid-binding material (sand, diatomaceous earth, acid binders, universal binders).[6] Place in a suitable, closed container for disposal.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

This guide is intended to provide a comprehensive overview of the safety data for **citronitrile**. It is essential for all personnel handling this chemical to be familiar with this information and to follow all recommended safety procedures. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use.

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